

Affinity and Functional Activity Comparison

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Compound Focus: Men 10208

CAS No.: 129781-07-3

Cat. No.: S534958

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The table below summarizes the comparative data for MEN 10207 and **MEN 10208** from the identified study [1] [2].

Compound	Receptor Target	High/Affinity State	Low/Affinity State	Functional Assay (Inhibition of NKA-induced Polyphosphoinositide Hydrolysis)
MEN 10207	NK2 Tachykinin Receptor	High affinity in bovine stomach membranes and transfected fibroblasts (SKLKB82#3 cells) [1] [2].	Not applicable	Effectively inhibited neurokinin A (NKA)-induced response [1] [2].
MEN 10208	NK2 Tachykinin Receptor	Low affinity in the same bovine stomach membranes and transfected fibroblasts [1] [2].	Not applicable	Inhibited the NKA-induced response, but with different affinity compared to MEN 10207 [1] [2].

> **Note:** The study concluded that the different affinities of these antagonists helped demonstrate the existence of a distinct NK2 receptor subtype expressed in the transfected fibroblasts [1] [2].

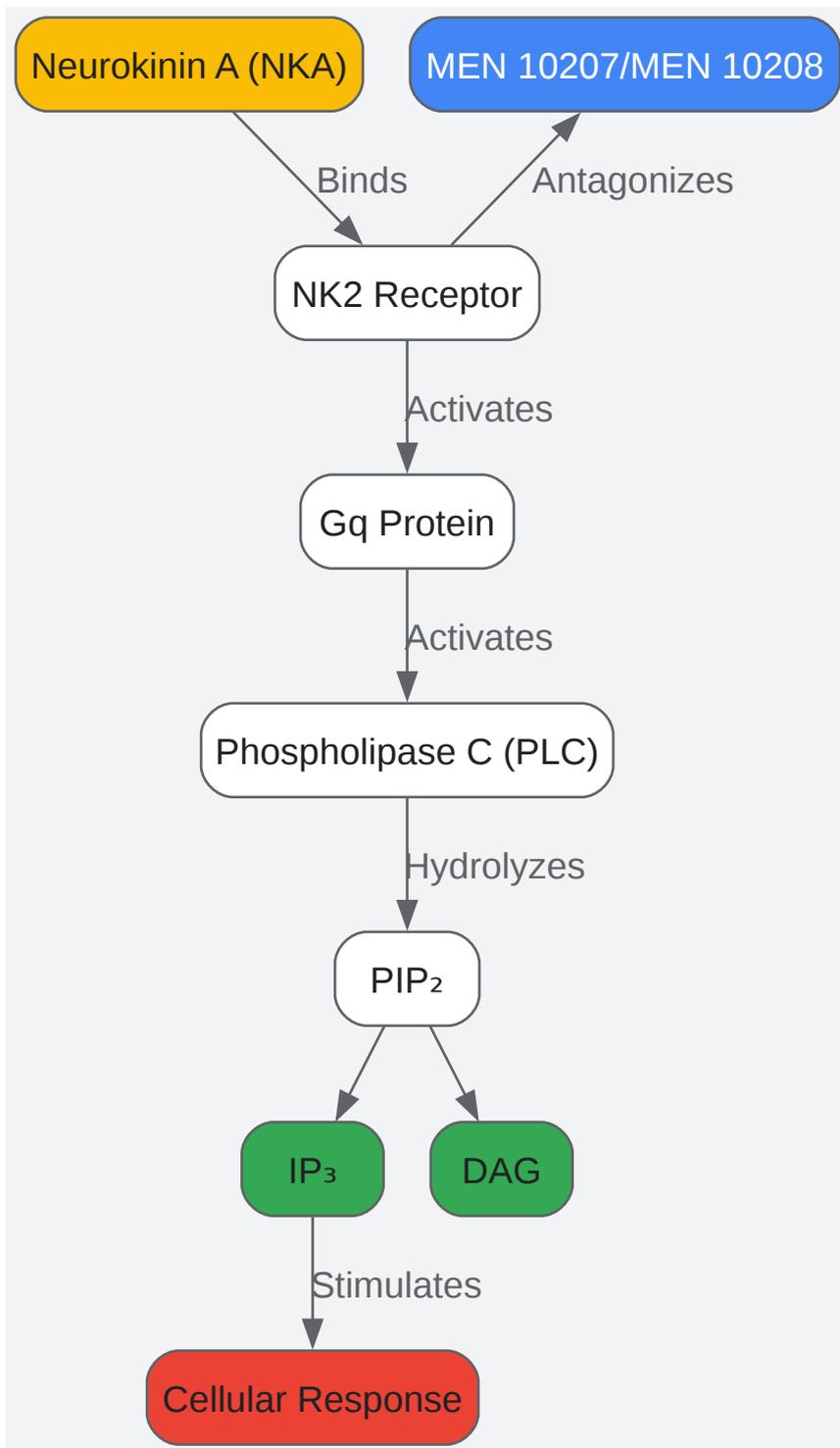
Experimental Methodology

The key experiments that provided the comparison data are as follows:

- **Competitive Radioligand Binding Assays** [1] [2]
 - **Purpose:** To determine the binding affinity of MEN 10207 and **MEN 10208** for the NK2 receptor.
 - **Procedure:** The assays were performed on two preparations: native **bovine stomach membranes** and **SKLKB82#3 cells**, a murine fibroblast cell line transfected with a cDNA encoding the bovine NK2 receptor. The ability of each compound to compete with a radiolabeled ligand for receptor binding was measured.
 - **Outcome:** MEN 10207 showed high affinity, while **MEN 10208** showed low affinity in both tissue and cell line preparations.
- **Functional Assay: Inhibition of Neurokinin A-Induced Polyphosphoinositide Hydrolysis** [1] [2]
 - **Purpose:** To assess the functional antagonism of the compounds in a cellular response system.
 - **Procedure:** The transfected **SKLKB82#3 fibroblasts** were stimulated with Neurokinin A (NKA), which triggers the hydrolysis of membrane polyphosphoinositides (a signaling pathway). The ability of MEN 10207 and **MEN 10208** to inhibit this NKA-induced response was measured.
 - **Outcome:** The two antagonists showed different affinities in this functional assay, consistent with the binding data.

The NK2 Receptor Signaling Pathway

The following diagram illustrates the basic signaling pathway investigated in the functional experiment and the site of antagonist action.



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Based on the available data, MEN 10207 demonstrates higher affinity for this specific NK2 receptor subtype compared to **MEN 10208**.

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References

1. Demonstration of a neurokinin A receptor subtype in transfected... [pubmed.ncbi.nlm.nih.gov]
2. (PDF) Distinct NK2 Receptor Subtype in Fibroblasts [academia.edu]

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